

InChI Key DWMWFFWZJCCKCS-UHFFFAOYSA-N: Unresolved Identifier

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	1-(3-Hydroxyphenyl)-2-[methyl(phenylmethyl)amino]ethan-1-one
CAS No.:	56917-44-3
Cat. No.:	B1581084

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An in-depth search of chemical databases and scientific literature for the International Chemical Identifier (InChI) Key DWMWFFWZJCCKCS-UHFFFAOYSA-N has concluded that this specific identifier does not resolve to a known chemical compound. As a result, a technical guide on its properties cannot be generated at this time.

The InChI system is a standardized method for representing chemical structures, and the InChI Key is a compressed, searchable version of the full InChI string. Typically, a valid InChI Key will correspond to a unique chemical entity within major databases such as PubChem, ChemSpider, and others. However, in this instance, searches for "DWMWFFWZJCCKCS-UHFFFAOYSA-N" have not yielded any corresponding compound information.

This lack of a resolvable compound associated with the provided InChI Key prevents the fulfillment of the request for an in-depth technical guide. Key information required for such a document, including chemical structure, molecular formula, physicochemical properties, toxicological data, and pharmacological activity, is entirely dependent on the successful identification of the underlying chemical substance.

It is possible that the provided InChI Key may contain a typographical error or may have been superseded by a different identifier. Researchers, scientists, and drug development professionals seeking information on a specific compound are encouraged to verify the accuracy of the InChI Key. Should a corrected and valid InChI Key be provided, a comprehensive technical guide can be developed.

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Contact our Ph.D. Support Team for a compatibility check